

# An In-depth Technical Guide to N-Propylaniline: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: *N-Propylaniline*

Cat. No.: *B1293793*

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## Introduction

**N-Propylaniline**, an N-alkylated aromatic amine, is a significant chemical intermediate with growing importance in the fields of synthetic organic chemistry, materials science, and pharmacology. Its structural characteristics, featuring a propyl group attached to the nitrogen atom of an aniline moiety, confer specific physicochemical properties that make it a versatile building block for the synthesis of a wide array of more complex molecules. This technical guide provides a comprehensive overview of the core properties, synthesis, and analysis of **N-Propylaniline**, with a particular focus on its relevance to drug discovery and development. Detailed experimental protocols and an exploration of its derivatives' biological activities are presented to support researchers in their scientific endeavors.

## Core Properties of N-Propylaniline

The fundamental physical and chemical properties of **N-Propylaniline** (CAS Number: 622-80-0) are summarized in the tables below. These properties are crucial for its handling, storage, and application in various chemical reactions.<sup>[1][2]</sup>

### Table 1: General and Physical Properties of N-Propylaniline

Property	Value
CAS Number	622-80-0[1]
Molecular Formula	C <sub>9</sub> H <sub>13</sub> N[1]
Molecular Weight	135.21 g/mol [1]
Appearance	Colorless to pale yellow liquid
Boiling Point	220-222 °C
Melting Point	-15 °C
Density	0.952 g/cm <sup>3</sup>
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.543
Flash Point	91 °C
pKa	5.64

**Table 2: Spectroscopic Data of N-Propylaniline**

Spectroscopic Data	Key Features
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	δ ~0.95 (t, 3H, CH <sub>3</sub> ), ~1.60 (m, 2H, CH <sub>2</sub> ), ~3.05 (t, 2H, N-CH <sub>2</sub> ), ~3.60 (s, 1H, NH), ~6.60-7.20 (m, 5H, Ar-H)[3]
<sup>13</sup> C NMR (CDCl <sub>3</sub> )	δ ~11.7 (CH <sub>3</sub> ), ~22.9 (CH <sub>2</sub> ), ~45.9 (N-CH <sub>2</sub> ), ~112.8 (Ar-C), ~117.1 (Ar-C), ~129.2 (Ar-C), ~148.5 (Ar-C)
GC-MS	Molecular ion (M <sup>+</sup> ) at m/z = 135. Key fragments at m/z = 106 ([M-C <sub>2</sub> H <sub>5</sub> ] <sup>+</sup> ), 93 ([M-C <sub>3</sub> H <sub>6</sub> ] <sup>+</sup> ), 77 ([C <sub>6</sub> H <sub>5</sub> ] <sup>+</sup> )[4][5]

## Synthesis and Purification of N-Propylaniline

The synthesis of **N-Propylaniline** can be achieved through several methods, with the most common being the N-alkylation of aniline.

## Experimental Protocol: Synthesis of N-Propylaniline via N-Alkylation of Aniline with 1-Bromopropane

This protocol describes a common laboratory-scale synthesis of **N-Propylaniline**.

Materials:

- Aniline
- 1-Bromopropane
- Potassium carbonate ( $K_2CO_3$ ), anhydrous
- Acetone
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate ( $MgSO_4$ )

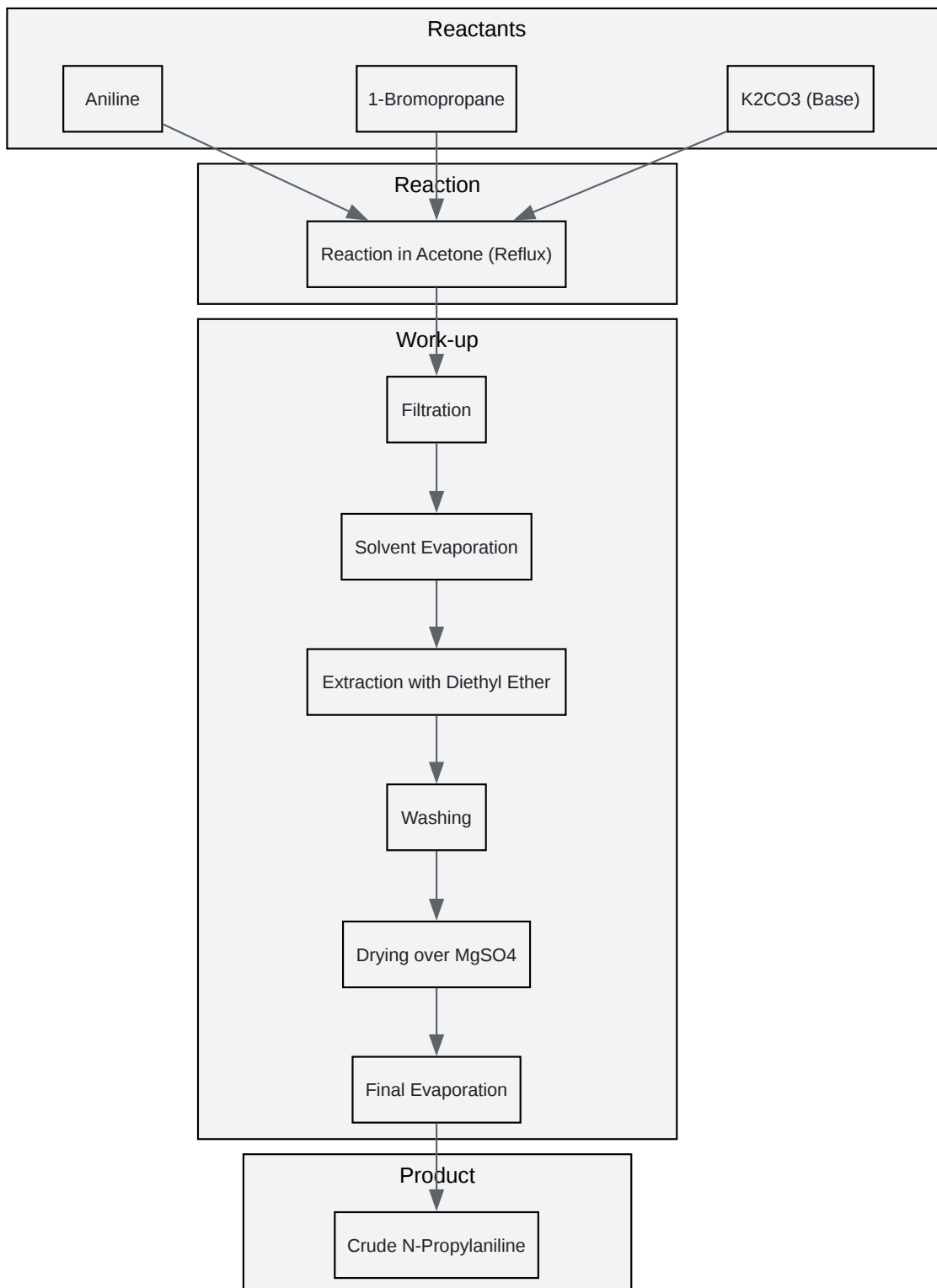
Procedure:

- To a solution of aniline (1.0 eq) in acetone, add anhydrous potassium carbonate (1.5 eq).
- Stir the suspension vigorously and add 1-bromopropane (1.1 eq) dropwise at room temperature.
- After the addition is complete, heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and filter off the inorganic salts.
- Concentrate the filtrate under reduced pressure to remove the acetone.

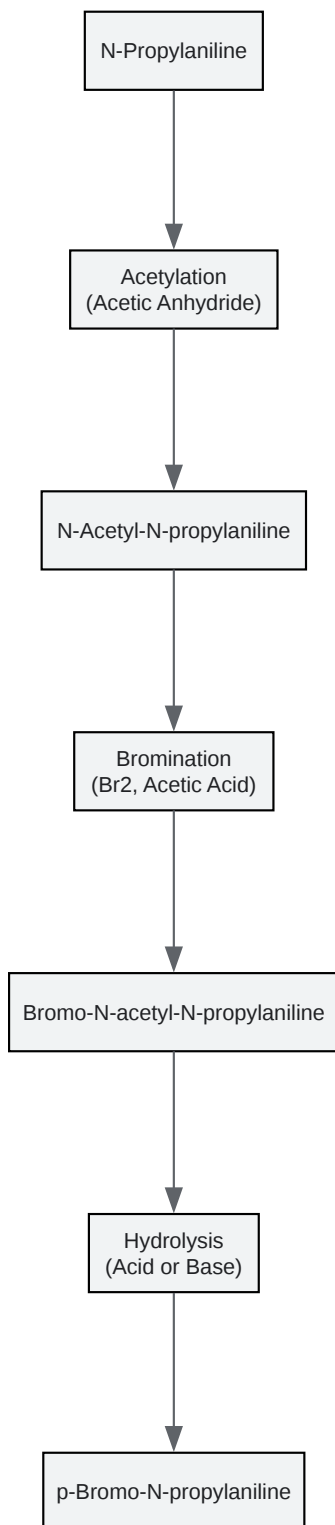
- Dissolve the residue in diethyl ether and wash with saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **N-Propylaniline**.

## Workflow for the Synthesis of N-Propylaniline

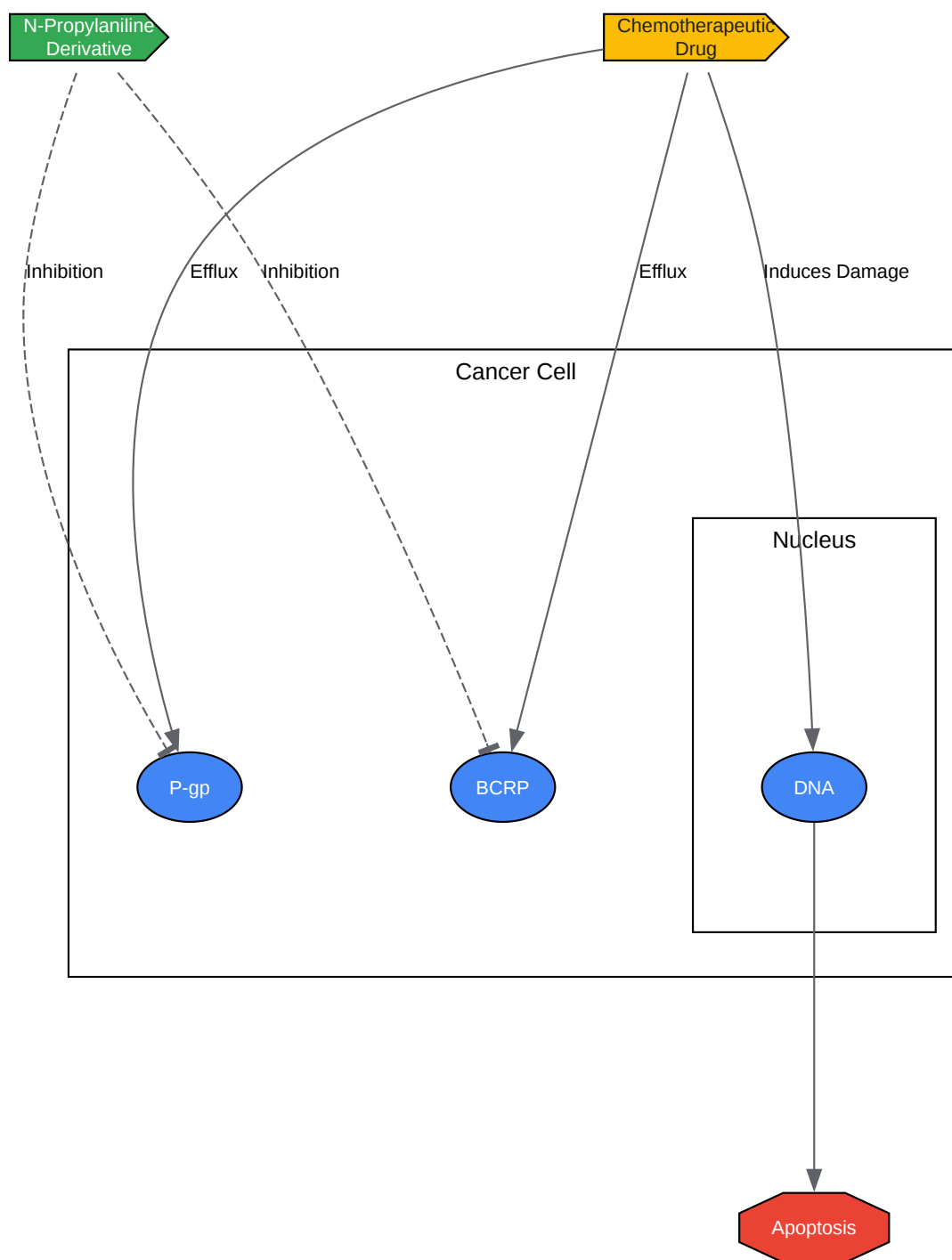
## Synthesis of N-Propylaniline



## Controlled Monobromination of N-Propylaniline



## Mechanism of Action of N-Propylaniline Derivatives in Overcoming MDR

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- To cite this document: BenchChem. [An In-depth Technical Guide to N-Propylaniline: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293793#n-propylaniline-cas-number-and-properties]

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